

Essential Safety and Handling of Asivatrep in a Research Setting

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Compound of Interest

Compound Name: *Asivatrep*

Cat. No.: *B609818*

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For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical guidance for researchers, scientists, and drug development professionals handling **Asivatrep**. Adherence to these procedures is mandatory to ensure a safe laboratory environment and prevent accidental exposure.

Asivatrep, while not classified as a hazardous substance or mixture, requires careful handling as its chemical, physical, and toxicological properties have not been fully investigated[1]. Standard laboratory precautions should be strictly followed to minimize risk.

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **Asivatrep** in solid or solution form:

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1-rated	To prevent eye contact with Asivatrep powder or solutions[1].
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material	To avoid skin contact. Contaminated gloves should be disposed of immediately[1].
Body Protection	Laboratory Coat	Standard	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required	Use in a well-ventilated area or under a chemical fume hood	To avoid inhalation of dust or aerosols, especially when handling the powdered form[1].

Emergency First Aid Procedures

In the event of exposure, the following first aid measures should be taken immediately:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring eyelids are held open. Seek prompt medical attention[1].
Skin Contact	Thoroughly rinse the affected skin area with plenty of water. Remove any contaminated clothing and seek medical advice[1].
Inhalation	Move the individual to an area with fresh air. If breathing is difficult, provide respiratory support and seek immediate medical help. Avoid mouth-to-mouth resuscitation[1].
Ingestion	Rinse the mouth with water. Do not induce vomiting. Call a physician for guidance[1].

Physicochemical Properties of Asivatrep

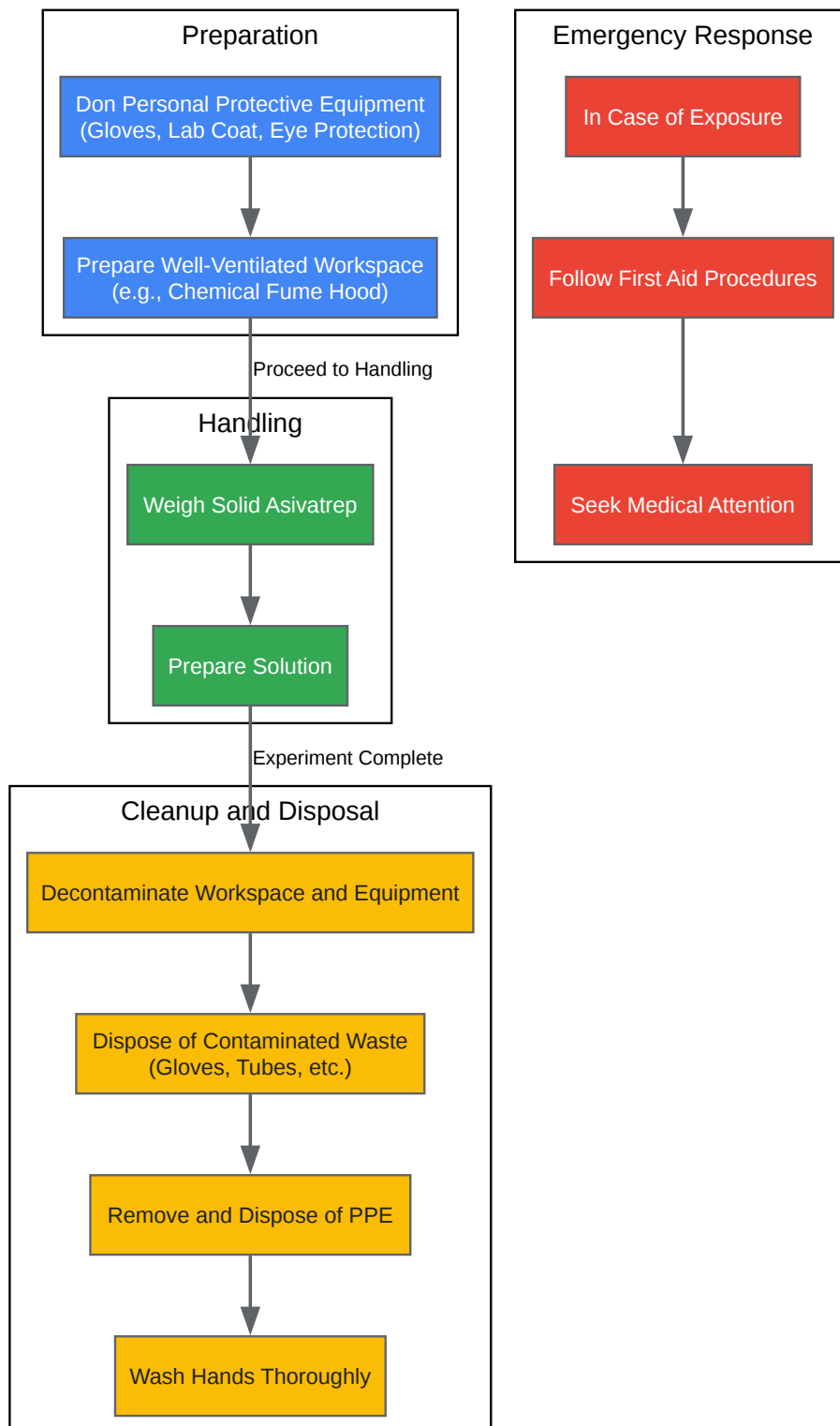
The following table summarizes the known physical and chemical data for **Asivatrep**.

Property	Value
Synonyms	PAC-14028[1]
Molecular Formula	C ₂₁ H ₂₂ F ₅ N ₃ O ₃ S[1]
Molecular Weight	491.47 g/mol [1]
Appearance	Solid[1]
Relative Density	1.381 g/cm ³ [1]
Water Solubility	No data available[1]
Melting/Freezing Point	No data available[1]
Boiling Point/Range	No data available[1]
Flash Point	No data available[1]

Asivatrep Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of **Asivatrep** in a laboratory setting.

Asivatrep Safe Handling and Disposal Workflow

[Click to download full resolution via product page](#)**Asivatrep** Safe Handling and Disposal Workflow

Operational and Disposal Plans

Handling:

- Always handle **Asivatrep** in a designated area, preferably within a chemical fume hood, to prevent the formation of dust and aerosols[1].
- Avoid inhalation, and any direct contact with eyes and skin[1].
- Use only non-sparking tools for handling the solid compound.

Storage:

- Store **Asivatrep** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Refer to the product datasheet for specific storage temperatures, which may be as low as -20°C or -80°C for long-term stability[2].

Disposal:

- Dispose of **Asivatrep** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of **Asivatrep** down the drain or in the general trash.
- Pharmaceutical waste should ideally be disposed of through high-temperature incineration by a licensed waste disposal company[3].

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